

Technical Guide: 16:0 Caproylamine PE Powder - Physical State and Storage

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Compound of Interest

Compound Name: 16:0 Caproylamine PE

Cat. No.: B15576941

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical state and recommended storage conditions for **16:0 Caproylamine PE** (1,2-dipalmitoyl-sn-glycero-3-phosphoethanolamine-N-(hexanoylamine)) powder. The information is intended to ensure the stability and integrity of the compound for research and development applications.

Physical and Chemical Properties

16:0 Caproylamine PE is a functionalized lipid where a caproylamine moiety is attached to the headgroup of the phosphatidylethanolamine. This modification provides a free amino group, which is valuable for the conjugation of various molecules in drug delivery and targeted therapy research.

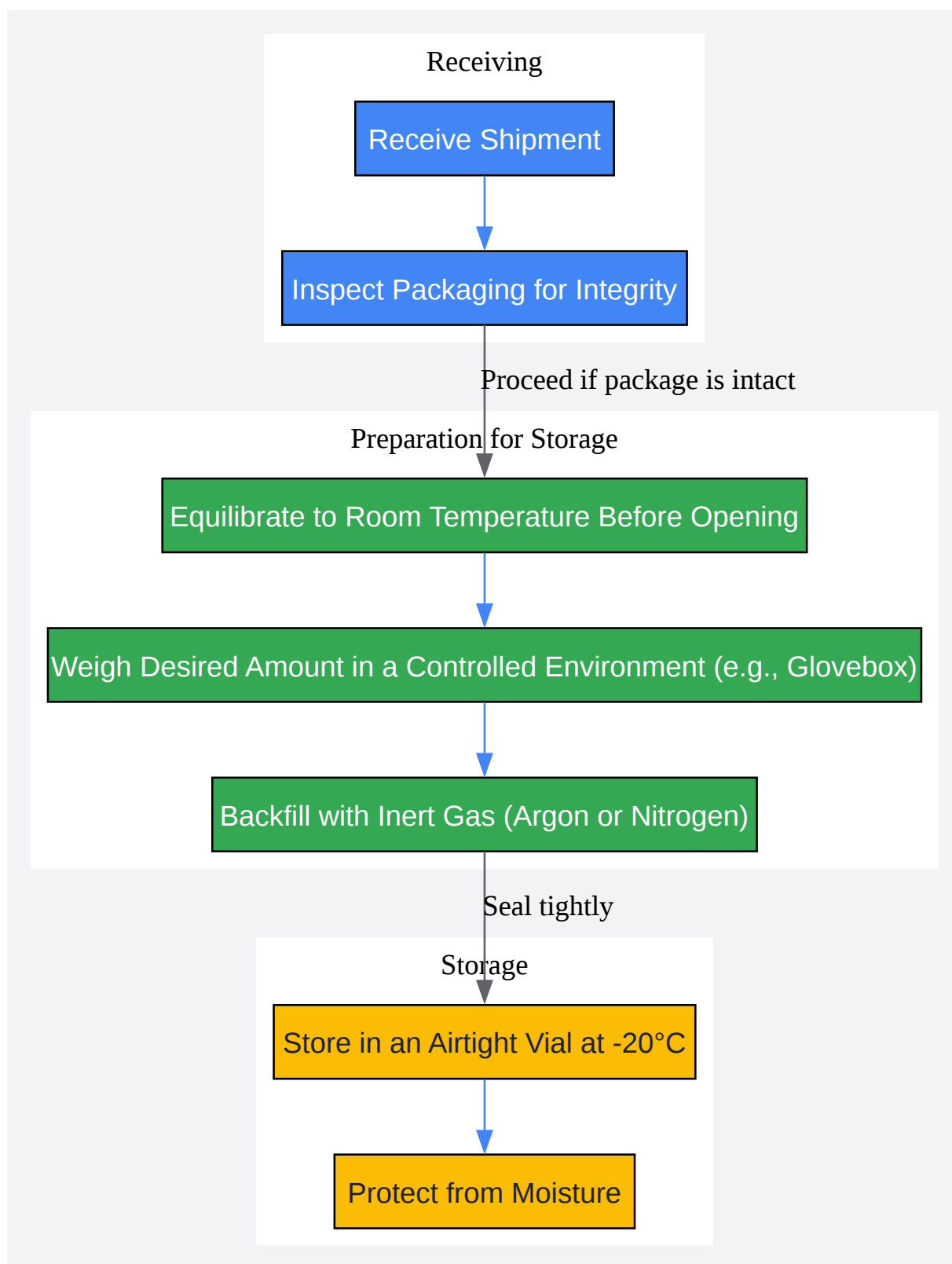
Data Summary

The following table summarizes the key physical and storage parameters for **16:0 Caproylamine PE** powder.

Parameter	Value	Source
Physical State	Powder	[1] [2]
CAS Number	115288-21-6	[1] [3]
Molecular Weight	805.117 g/mol	[1] [3]
Purity	>99%	[3]
Hygroscopicity	No	[3]
Light Sensitivity	No	[3]
Recommended Storage Temperature	-20°C	[3] [4] [5] [6]
Shipping Condition	Typically room temperature for continental US; may vary elsewhere. Shipped on dry ice by some suppliers.	[4] [5]
Stability	1 year at -20°C	[3]

Storage and Handling Workflow

Proper handling and storage are critical to maintain the stability and purity of **16:0 Caproylamine PE** powder. The following workflow outlines the best practices from receiving to long-term storage.



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- To cite this document: BenchChem. [Technical Guide: 16:0 Caproylamine PE Powder - Physical State and Storage]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15576941/docs#technical-guide-16-0-caproylamine-pe-powder-physical-state-and-storage>]

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